

# Prudent Disposal of ML264: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ML264

Cat. No.: B609133

[Get Quote](#)

For Immediate Reference: Treat **ML264** as a hazardous chemical during disposal, adhering to stringent safety protocols due to conflicting hazard information from suppliers.

Researchers and drug development professionals handling **ML264** must observe specific safety and disposal procedures to ensure a safe laboratory environment and compliance with regulations. While suppliers present conflicting safety classifications for **ML264** (CAS No. 1550008-55-3), a conservative approach, treating it as a potentially hazardous substance, is strongly recommended.

One supplier, Cayman Chemical, indicates that **ML264** is not a hazardous substance. Conversely, Selleck Chemicals classifies it as "Toxic," "Harmful if swallowed," and "Very toxic to aquatic life with long lasting effects." Given this discrepancy, and to prioritize safety, all disposal procedures should align with the more stringent hazard classification. The precautionary principle dictates that in the face of conflicting safety data, the more protective measures should be adopted.

## Quantitative Data Summary

For clarity, the key identifying and hazard information for **ML264** is summarized in the table below.

Identifier	Value	Source
Chemical Name	(2E)-3-(3-chlorophenyl)-N-[2-methyl(tetrahydro-1,1-dioxido-2H-thiopyran-4-yl)amino]-2-oxoethyl]-2-propenamide	GlpBio
CAS Number	1550008-55-3	Multiple Sources
Hazard Classification (Cayman Chemical)	Not a hazardous substance	Cayman Chemical SDS
Hazard Classification (Selleck Chemicals)	Toxic, Harmful if swallowed, Very toxic to aquatic life with long lasting effects	Selleck Chemicals SDS

## Experimental Protocols: Proper Disposal Procedure for ML264

The following step-by-step protocol is based on the more stringent hazard assessment and is designed to ensure the safe disposal of **ML264**.

### 1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety glasses with side shields, and nitrile gloves.

### 2. Waste Segregation:

- Designate a specific, clearly labeled waste container for **ML264** and any materials contaminated with it.
- Do not mix **ML264** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

### 3. Containerization:

- Collect all solid waste contaminated with **ML264** (e.g., weighing paper, contaminated pipette tips, gloves) in a sealable, chemically resistant container.
- For solutions containing **ML264**, use a separate, sealed, and clearly labeled container. Ensure the container is compatible with the solvent used.

#### 4. Labeling:

- Label the waste container with "Hazardous Waste," the full chemical name "**ML264**," the CAS number "1550008-55-3," and an indication of the potential hazards (e.g., "Toxic," "Aquatic Hazard").

#### 5. Storage:

- Store the sealed waste container in a designated hazardous waste accumulation area within the laboratory. This area should be secure, well-ventilated, and away from general laboratory traffic.

#### 6. Disposal:

- Dispose of the **ML264** waste through your institution's approved hazardous waste disposal program. [cite: Selleck Chemicals SDS]
- Contact your EHS office to arrange for pickup and disposal by a licensed hazardous waste contractor.
- Provide the EHS office with a copy of the Safety Data Sheet (SDS), highlighting the conflicting hazard information to ensure they can make an informed decision on the final disposal route.

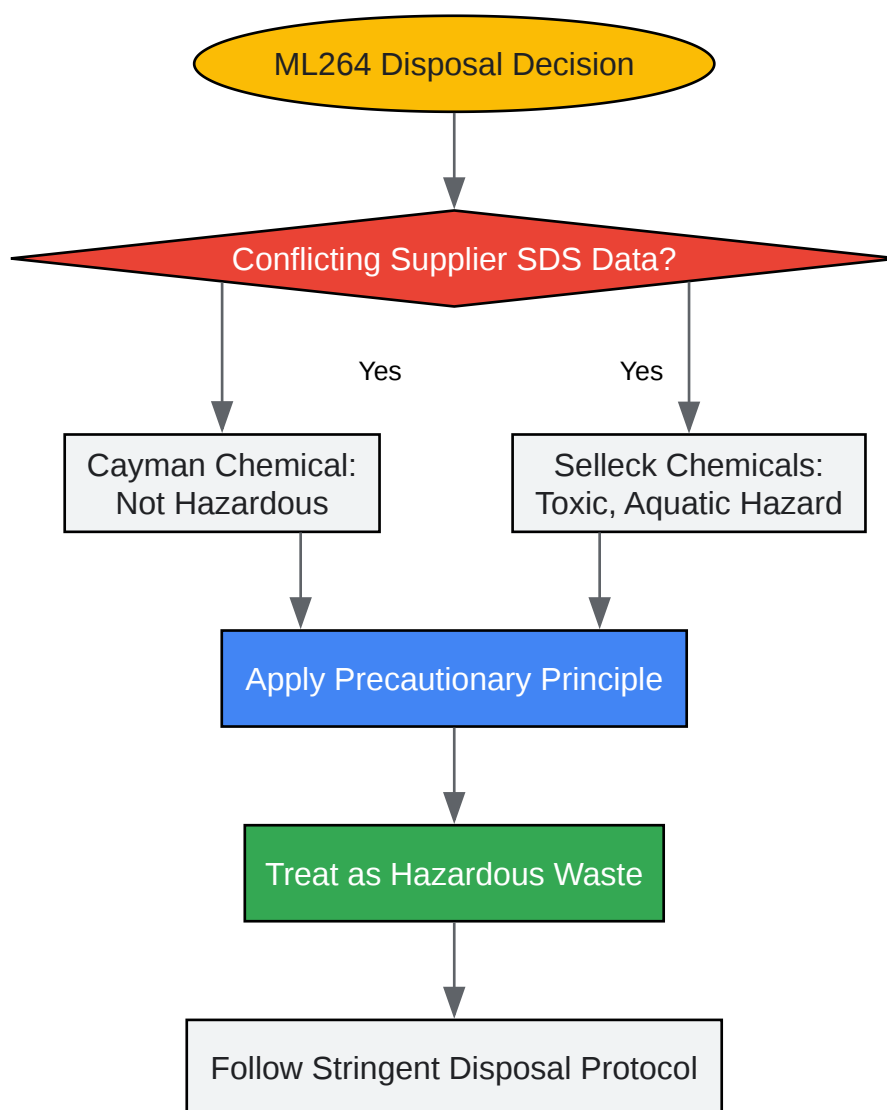
## Mandatory Visualizations

The following diagrams illustrate the recommended workflow for the proper disposal of **ML264**.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe disposal of **ML264**.



[Click to download full resolution via product page](#)

Caption: Decision logic for handling **ML264** based on conflicting safety data.

- To cite this document: BenchChem. [Prudent Disposal of ML264: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b609133#ml264-proper-disposal-procedures\]](https://www.benchchem.com/product/b609133#ml264-proper-disposal-procedures)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)